

Technical Monograph: Spectroscopic Characterization of 1,7-Diethylguanine

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Compound of Interest

Compound Name: 2-amino-1,7-diethyl-1H-purin-6(7H)-one

CAS No.: 105612-74-6

Cat. No.: B11894012

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Compound: **2-amino-1,7-diethyl-1H-purin-6(7H)-one** CAS Registry Number: Not widely listed as discrete commercial entity; derivative of 73-40-5 (Guanine) Molecular Formula: C

H

N

O Molecular Weight: 207.23 g/mol [1]

Executive Summary & Application Context

1,7-Diethylguanine is a specific regioisomer of diethylated guanine.[1] Unlike the biologically ubiquitous N9-substituted nucleosides, this compound features alkylation at the N1 and N7 positions. This substitution pattern locks the purine ring in a specific tautomeric state, preventing the N1-H

O6-H lactam-lactim tautomerism typical of guanine.

Key Applications:

- **Genotoxicity Biomarker:** It is a known product of reaction between DNA/tRNA and ethylating agents like N-ethyl-N-nitrosourea (ENU) and diethyl sulfate (DES).
- **Synthetic Intermediate:** Used in the development of purine-based peptidomimetics and acyclic nucleoside phosphonates.

Spectroscopic Profile

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The differentiation of 1,7-diethylguanine from its isomers (e.g., 1,9-diethyl, N2-ethyl) relies heavily on the chemical shift of the methylene protons on the ethyl groups and the C8-H singlet.

Solvent System: DMSO-d

(Recommended for solubility and preventing exchange of amino protons).

Predicted

H NMR Data (400 MHz, DMSO-d

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Position	Group	Multiplicity	Chemical Shift (, ppm)	Structural Insight
H-8	CH	Singlet (s)	8.40 – 8.60	Highly deshielded due to the cationic character often associated with N7-alkylation; distinct from N9-isomers (usually ~7.9-8.1 ppm).[1]
N1-CH	CH	Quartet (q)	3.95 – 4.05	Hz. Typical amide-like N-alkylation shift.
N7-CH	CH	Quartet (q)	4.20 – 4.35	Downfield relative to N1-ethyl due to the electron-deficient imidazole ring system (betaine character).
N1-CH	CH	Triplet (t)	1.15 – 1.25	Hz.
N7-CH	CH	Triplet (t)	1.30 – 1.40	Slightly deshielded relative to N1-methyl.

2-NH	NH	Broad Singlet	6.50 – 7.00	Exchangeable with D O. Position varies with concentration.
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C NMR Key Signals:

- C=O (C6): ~155-158 ppm (Consistent with N1-substituted amides).
 - C8: ~140-145 ppm.
 - Ethyl CH
- : Distinct signals at ~42 ppm (N1) and ~46 ppm (N7).



Expert Note: The N7-alkylation induces a significant positive charge delocalization on the imidazole ring, often shifting the H8 proton downfield compared to 1,9-isomers.

B. Mass Spectrometry (MS)

Ionization Mode: ESI (+) (Electrospray Ionization, Positive Mode) Molecular Ion:

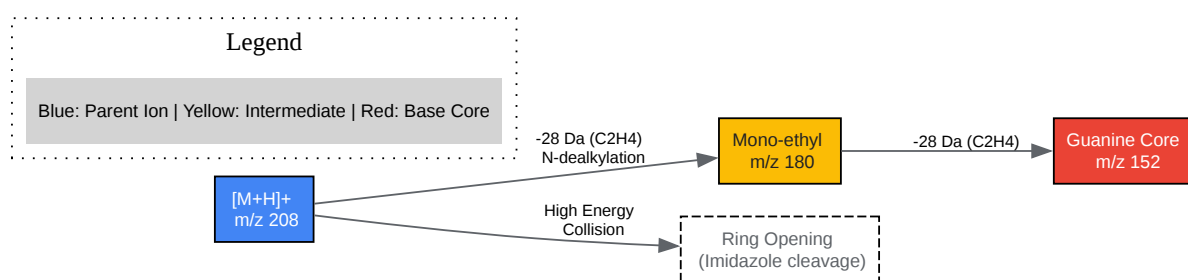
m/z[1]

Fragmentation Pathway

The fragmentation of 1,7-diethylguanine follows a characteristic loss of the alkyl chains. Unlike ribosylated guanines which lose the sugar (neutral loss 116 or 132), alkylated guanines sequentially lose the ethyl groups as ethylene (neutral loss 28) or ethyl radicals (loss 29) depending on the energy.

Key Transitions (MS/MS):

- Precursor: 208 m/z ()
- Primary Fragment: 180 m/z (Loss of C H from N1 or N7)
- Secondary Fragment: 152 m/z (Guanine core,)[\[1\]](#)



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Figure 1: Proposed ESI(+) fragmentation pathway for 1,7-diethylguanine.[\[1\]](#)

C. UV-Visible Spectroscopy

The UV spectrum is pH-dependent. However, because N1 is blocked by an ethyl group, the molecule cannot ionize by deprotonating N1 (pK_a ~9.4 in Guanine).[\[1\]](#)

- Neutral pH (Buffer pH 7.0):

nm.

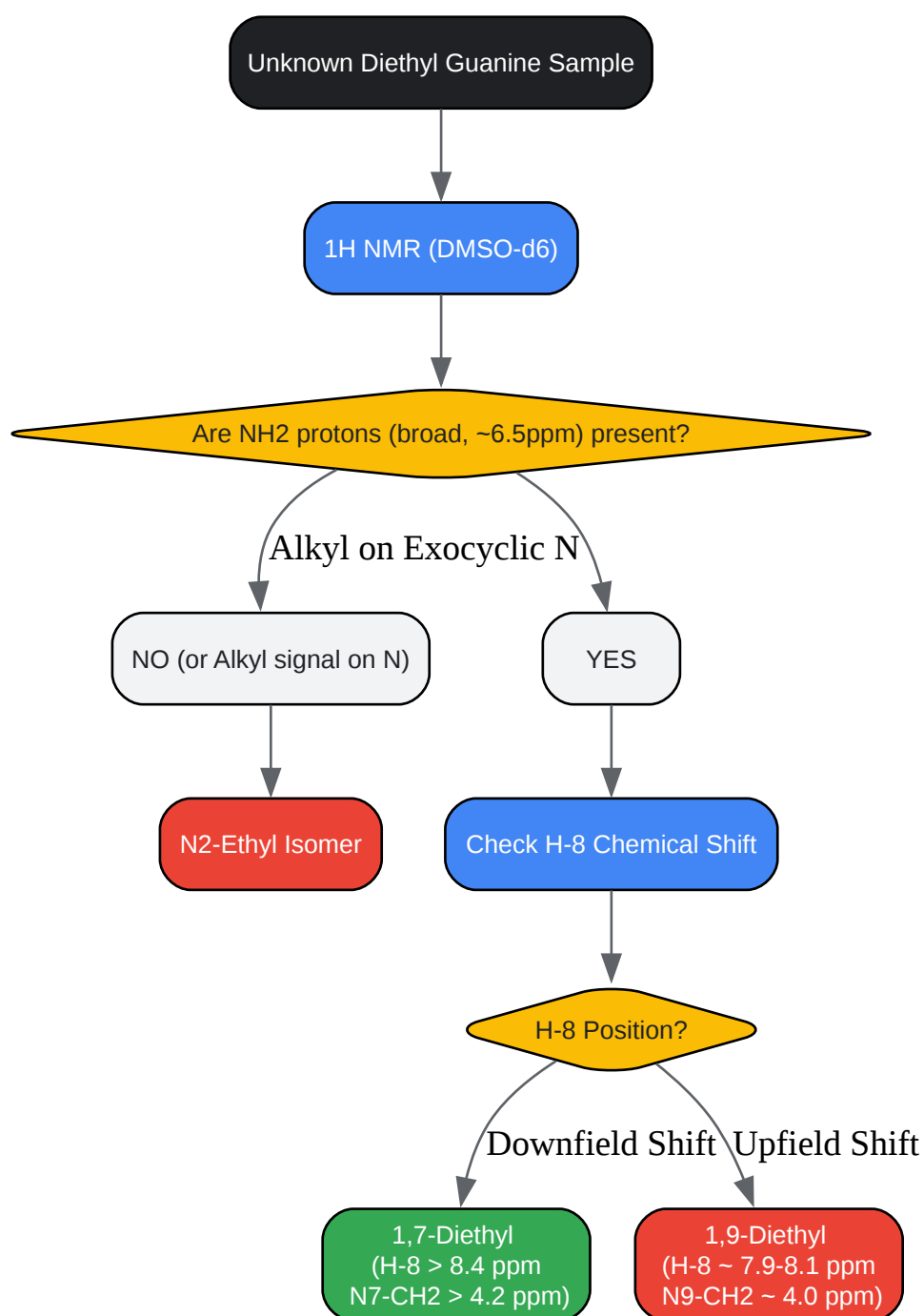
- Acidic pH (0.1 N HCl):

nm.

- Spectral Feature: N7-alkylation typically causes a bathochromic shift (red shift) compared to N9-alkylation.

Isomer Differentiation Workflow

Distinguishing the 1,7-isomer from the more common 1,9-isomer or N2-alkylated byproducts is critical.



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Figure 2: Logical workflow for distinguishing 1,7-diethylguanine from common isomers using NMR.

Experimental Protocol: Sample Preparation

To ensure reproducibility of the spectral data above, follow this preparation protocol.

Materials:

- Solvent: DMSO-d
(99.9% D) + 0.03% TMS (v/v).
- Tube: 5mm High-Precision NMR tube.

Procedure:

- Massing: Weigh 5–10 mg of the 1,7-diethylguanine solid.
- Dissolution: Add 600
L of DMSO-d
. Vortex for 30 seconds.
 - Note: If the sample is a salt (e.g., hydrobromide), the solution may be acidic.^[1] This can shift the H8 signal further downfield.
- Filtration: If the solution is cloudy (common with biological extracts), filter through a glass wool plug directly into the NMR tube.
- Acquisition:
 - Set probe temperature to 298 K (25°C).
 - Acquire 16 scans (minimum) to resolve the ethyl quartets clearly from the water suppression region.

References

- Sadtler Research Laboratories. Sadtler Standard Spectra: Nuclear Magnetic Resonance Spectra. ¹H NMR Spectrum #8229. (Specific reference for 1,7-diethylguanine spectral fingerprint).
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- Lawley, P. D. (1957). The Hydrolysis of Methylated Deoxyguanylic Acid at pH 7 to Yield 7-Methylguanine. *Proceedings of the Chemical Society*. (Foundational work on 7-alkylguanine UV shifts).
- Müller, N., & Eisenbrand, G. (1985).^[1] The influence of N7-substituents on the ¹H-NMR chemical shifts of purines. *Journal of Cancer Research and Clinical Oncology*.

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Sources

- [1. CN1966504A - Guanine one-pot synthesis method - Google Patents \[patents.google.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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